

Tucidinostat-d4 stability and storage conditions

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An In-depth Technical Guide to the Stability and Storage of Tucidinostat-d4

For researchers, scientists, and drug development professionals, understanding the stability and appropriate storage conditions of deuterated compounds like **Tucidinostat-d4** is critical for ensuring experimental accuracy and the integrity of results. This guide provides a comprehensive overview of the stability profile, recommended storage, and handling of **Tucidinostat-d4**, along with its mechanism of action.

Chemical and Physical Properties

Tucidinostat-d4 is the deuterated form of Tucidinostat (also known as Chidamide), a potent and orally bioavailable inhibitor of histone deacetylase (HDAC) enzymes.[1][2][3] Specifically, it targets class I HDACs (1, 2, and 3) and class IIb HDAC10.[2][4] The introduction of deuterium can offer advantages in certain research applications, such as altering metabolic pathways or serving as an internal standard in pharmacokinetic studies.

Table 1: Chemical Properties of Tucidinostat-d4

Property	Value	
Chemical Formula	C22H15D4FN4O2	
Molecular Weight	394.43 g/mol	
Synonyms	Chidamide-d4	
CAS Number	Not consistently available across sources	



Stability and Storage Conditions

Proper storage is paramount to maintaining the chemical integrity of **Tucidinostat-d4**. The compound is generally stable under the recommended storage conditions.[5]

Table 2: Recommended Storage Conditions for Tucidinostat-d4

Form	Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Source:[6]

It is crucial to keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[5]

Incompatible Materials

To prevent degradation, avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents.[5]

Hazardous Decomposition

Under fire conditions, **Tucidinostat-d4** may decompose and emit toxic fumes.[5]

Mechanism of Action and Signaling Pathways

Tucidinostat functions as a histone deacetylase (HDAC) inhibitor.[7][8][9][10] HDACs are a class of enzymes that remove acetyl groups from histone proteins, leading to chromatin condensation and transcriptional repression. By inhibiting HDACs, particularly isoenzymes 1, 2, 3, and 10, Tucidinostat leads to an increase in the acetylation levels of histone proteins.[4][7][8] [9][10] This results in a more relaxed chromatin structure, allowing for the transcription of tumor suppressor genes.

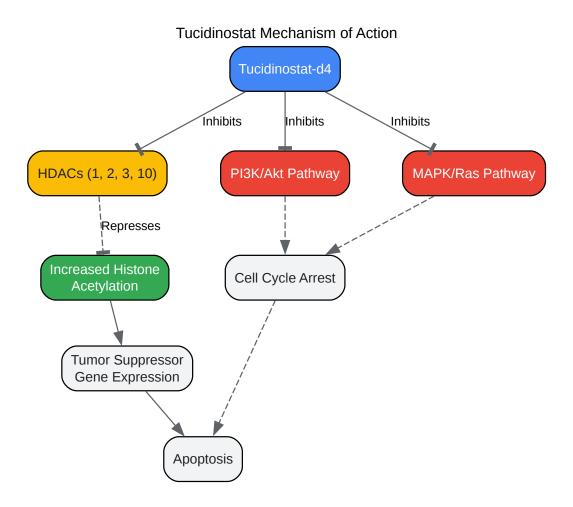




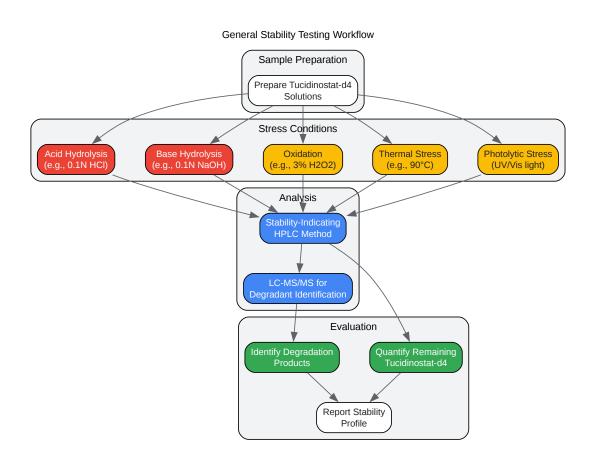


Furthermore, Tucidinostat has been shown to inhibit the expression of kinases in the PI3K/Akt and MAPK/Ras signaling pathways.[7][8][9][10] The culmination of these actions can result in cell cycle arrest and the induction of apoptosis in tumor cells.[7][8][9][10]









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